

2-Fluoro-5-nitrobenzonitrile safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Fluoro-5-nitrobenzonitrile

Cat. No.: B100134

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An In-Depth Technical Guide to the Safe Handling of **2-Fluoro-5-nitrobenzonitrile** for Research and Development Professionals

As a Senior Application Scientist, the imperative to ensure a safe laboratory environment while advancing scientific discovery cannot be overstated. This guide provides a comprehensive overview of the safety protocols and handling precautions for **2-Fluoro-5-nitrobenzonitrile**, a compound increasingly utilized as a molecular scaffold in the synthesis of APIs and macromolecules.^[1] Adherence to these guidelines is critical for mitigating risks and ensuring the well-being of all laboratory personnel.

Understanding the Hazard Profile of 2-Fluoro-5-nitrobenzonitrile

2-Fluoro-5-nitrobenzonitrile (CAS No. 17417-09-3) is a halogenated and nitrated benzene derivative with multiple functional groups that, while synthetically useful, also contribute to its hazardous properties.^{[1][2]} A thorough understanding of its hazard profile is the foundation of safe handling.

GHS Classification and Associated Hazards

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. **2-Fluoro-5-nitrobenzonitrile** is classified as follows:

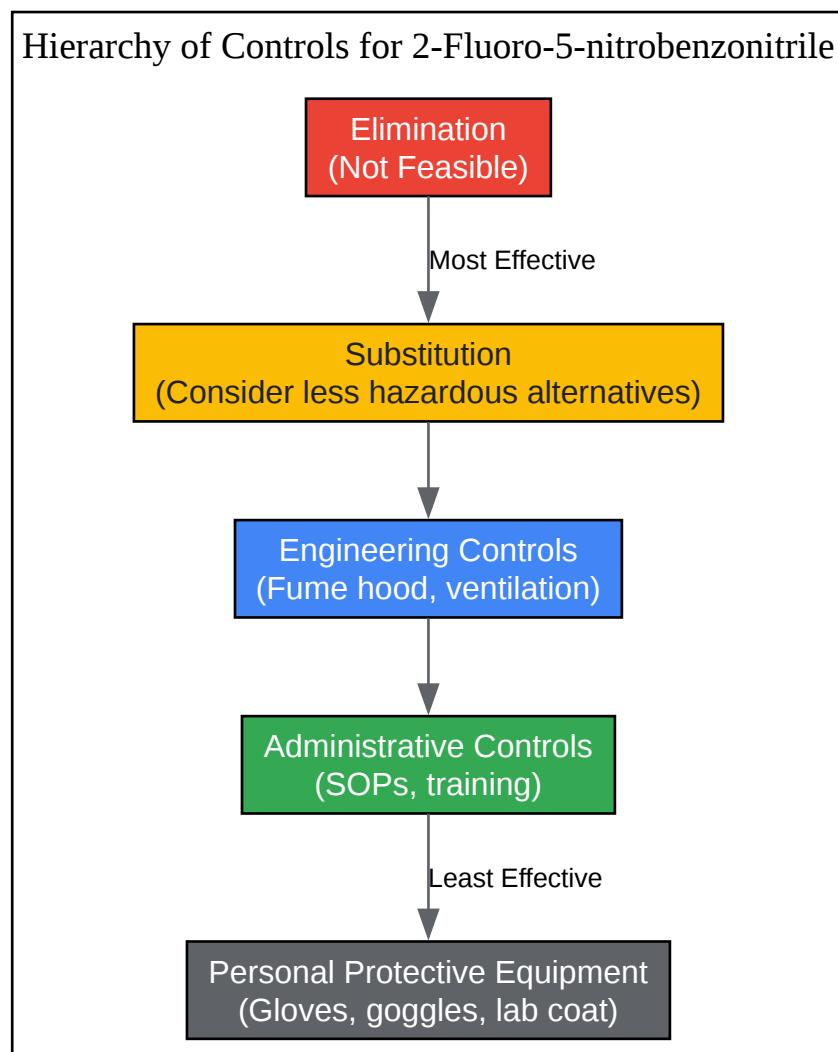
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3] [4][5]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[3][4][5]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[3][4] [5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3] [4][5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3][4][5]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[4][5][6]

This data is a synthesis of information from multiple safety data sheets. The signal word associated with these classifications is "Warning".[3][5][6]

The causality behind these classifications lies in the chemical's reactivity. The electron-withdrawing nature of the nitrile and nitro groups, combined with the electronegativity of the fluorine atom, makes the benzene ring susceptible to nucleophilic attack and can lead to adverse reactions with biological macromolecules upon exposure.

A Multi-layered Approach to Risk Mitigation: The Hierarchy of Controls

Effective risk management for handling **2-Fluoro-5-nitrobenzonitrile** involves implementing a hierarchy of controls, prioritizing the most effective measures to eliminate or reduce exposure.



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A diagram illustrating the hierarchy of controls for managing risks associated with **2-Fluoro-5-nitrobenzonitrile**.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it comes into contact with the researcher.

- Chemical Fume Hood: All handling of **2-Fluoro-5-nitrobenzonitrile**, including weighing, preparing solutions, and running reactions, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.^[7]

- Ventilation: The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and removed.[8]

Administrative Controls: Standard Operating Procedures and Training

Administrative controls are work practices and procedures that reduce the duration, frequency, and severity of exposure.

- Standard Operating Procedures (SOPs): Detailed SOPs for the handling, storage, and disposal of **2-Fluoro-5-nitrobenzonitrile** must be developed and readily accessible to all personnel.
- Training: All personnel handling this compound must receive documented training on its hazards, safe handling procedures, and emergency response protocols.[9]
- Restricted Access: Areas where **2-Fluoro-5-nitrobenzonitrile** is used should be clearly marked and access restricted to authorized personnel.
- Hygiene Practices: Prohibit eating, drinking, and smoking in the laboratory.[9] Hands should be thoroughly washed after handling the compound, even if gloves were worn.[8]

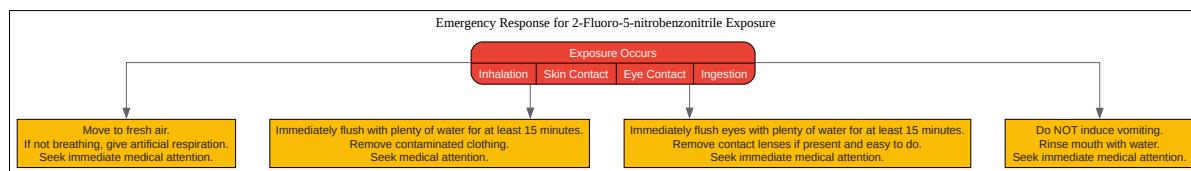
Personal Protective Equipment (PPE): The Final Barrier

PPE is to be used in conjunction with engineering and administrative controls.[9]

PPE Type	Specification	Rationale
Hand Protection	Nitrile gloves (or other chemically resistant gloves)	To prevent skin contact and absorption.[8]
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes or dust.[8]
Skin and Body Protection	Laboratory coat	To protect skin and clothing from contamination.[8]
Respiratory Protection	Not typically required when using a fume hood. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.	To prevent inhalation of dust or vapors.

Emergency Procedures: Preparedness and Response

Accidents can happen despite the best precautions. A well-defined emergency response plan is crucial.



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A workflow diagram for emergency response to different types of exposure to **2-Fluoro-5-nitrobenzonitrile**.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[8][10]
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[8][10] Seek immediate medical attention.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8][10] Remove contact lenses if present and easy to do.[4] Continue rinsing. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[8] Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Accidental Release Measures

In the event of a spill, the primary objectives are to ensure personnel safety, contain the spill, and decontaminate the area.

- Minor Spill (Solid):
 - Evacuate non-essential personnel from the area.
 - Wear appropriate PPE.
 - Gently sweep up the solid material, avoiding dust generation.[11]
 - Place the material into a suitable, labeled container for disposal.[8]
 - Clean the spill area with a suitable solvent (e.g., isopropanol, ethanol) followed by soap and water.
- Major Spill:

- Evacuate the laboratory immediately and alert others.
- Close the laboratory doors to contain the spill.
- Contact the institution's emergency response team.
- Do not attempt to clean up a major spill without proper training and equipment.

Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

- Storage: Store **2-Fluoro-5-nitrobenzonitrile** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids.[8][10]
- Disposal: Dispose of waste in accordance with all local, state, and federal regulations.[8] Do not allow the product to enter drains or waterways.[8]

Conclusion

2-Fluoro-5-nitrobenzonitrile is a valuable research chemical, but its hazardous properties demand a rigorous and proactive approach to safety. By implementing the multi-layered risk mitigation strategies outlined in this guide, from understanding the inherent hazards to establishing robust emergency procedures, researchers can handle this compound with confidence and ensure a safe and productive laboratory environment.

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